

troubleshooting quizartinib solubility issues in DMSO

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Compound of Interest

Compound Name: AC220;Quizartinib

Cat. No.: B14112895

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Technical Support Center: Quizartinib

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with quizartinib, focusing on solubility issues in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing quizartinib stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the most highly recommended solvent for preparing quizartinib stock solutions.^[1] Quizartinib is highly soluble in DMSO, with reported concentrations reaching up to 100 mg/mL.^{[1][2]} For optimal results, it is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of quizartinib.^{[1][3][4]}

Q2: I am having trouble completely dissolving quizartinib powder in DMSO. What should I do?

A2: If you encounter difficulty dissolving quizartinib in DMSO, you can employ the following techniques:

- **Sonication:** Using an ultrasonic bath can help break down powder aggregates and enhance dissolution.^{[1][3][5]}
- **Gentle Warming:** Warming the solution to 37°C can increase the solubility.^{[1][4][5]}

- Vortexing: Vigorous mixing can also aid in the dissolution process.[1]

Q3: Are there alternative solvents to DMSO for dissolving quizartinib?

A3: While DMSO is the preferred solvent, dimethylformamide (DMF) is another option, with a reported solubility of approximately 50 mg/mL.[6] Ethanol is not recommended as quizartinib is only sparingly soluble in it (approximately 0.25 mg/mL).[6] Quizartinib is considered insoluble in water and aqueous buffers.[1][7]

Q4: How should I store my quizartinib stock solution in DMSO?

A4: Quizartinib stock solutions in DMSO should be stored at -20°C for short-term storage (1-6 months) or at -80°C for long-term storage (up to one year).[2][3] It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[1][3]

Q5: I observed precipitation when I diluted my quizartinib DMSO stock solution into an aqueous cell culture medium. How can I prevent this?

A5: This is a common issue due to the poor aqueous solubility of quizartinib.[1] To minimize precipitation:

- Perform serial dilutions: First, create intermediate dilutions of your DMSO stock in pure DMSO. Then, add the final, most diluted DMSO solution to your aqueous medium.[4]
- Add stock to medium: It is critical to add the DMSO stock solution to the aqueous buffer or medium, not the other way around.[5]
- Rapid mixing: Immediately and vigorously mix the solution after adding the DMSO stock to ensure rapid and uniform dispersion.[5]
- Check final concentration: Ensure the final concentration of quizartinib does not exceed its solubility limit in the specific aqueous medium.[1] Also, keep the final DMSO concentration in cell culture low (typically $\leq 0.1\%$ to $<0.5\%$) to avoid solvent-induced cytotoxicity.[1][3][5]

Data Presentation

Quizartinib Solubility Data

Solvent	Solubility	Reference
DMSO	~30 mg/mL, 33 mg/mL, 42 mg/mL, up to 100 mg/mL	[2][6][7][8]
Dimethyl formamide (DMF)	~50 mg/mL	[6]
Ethanol	~0.25 mg/mL	[6]
Water	<0.3 mg/mL (insoluble)	[7]
1:3 solution of DMF:PBS (pH 7.2)	~0.25 mg/mL	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Quizartinib Stock Solution in DMSO

Materials:

- Quizartinib powder (MW: 560.67 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh out 5.61 mg of quizartinib powder and place it into a sterile microcentrifuge tube.[1]
- Add 1 mL of anhydrous DMSO to the tube.[1]
- Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved, resulting in a clear solution.[1]

- If the powder is not fully dissolved, sonicate the tube for 5-10 minutes or gently warm it to 37°C.[1]
- Once fully dissolved, visually inspect the solution for any undissolved particles.
- Aliquot the 10 mM stock solution into smaller, single-use volumes.[1]
- Store the aliquots at -20°C or -80°C.[1]

Protocol 2: Dilution of Quizartinib Stock Solution for Cell-Based Assays

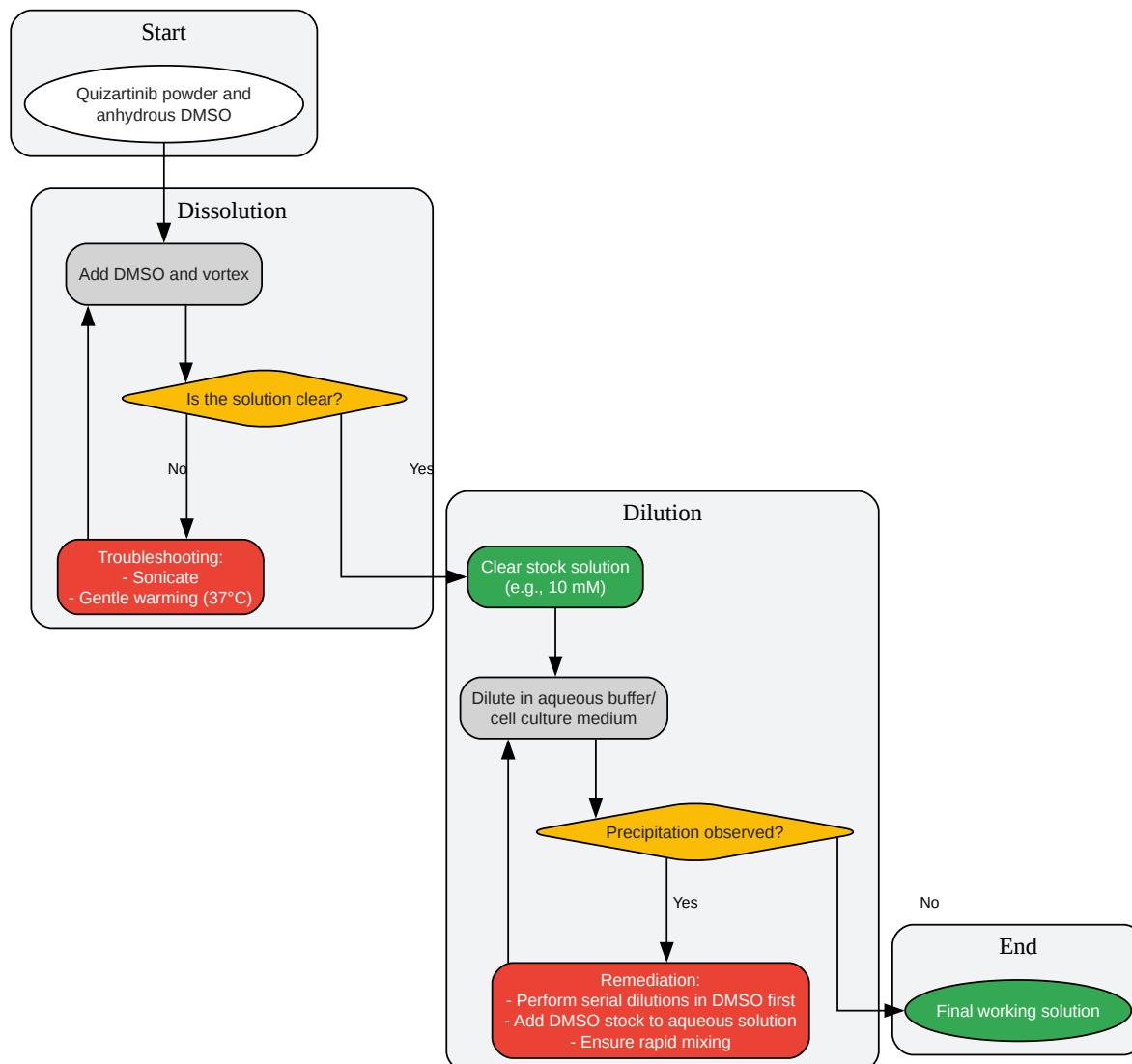
Materials:

- 10 mM Quizartinib stock solution in DMSO
- Appropriate cell culture medium (e.g., RPMI-1640 + 10% FBS)
- Sterile microcentrifuge tubes or 96-well plates

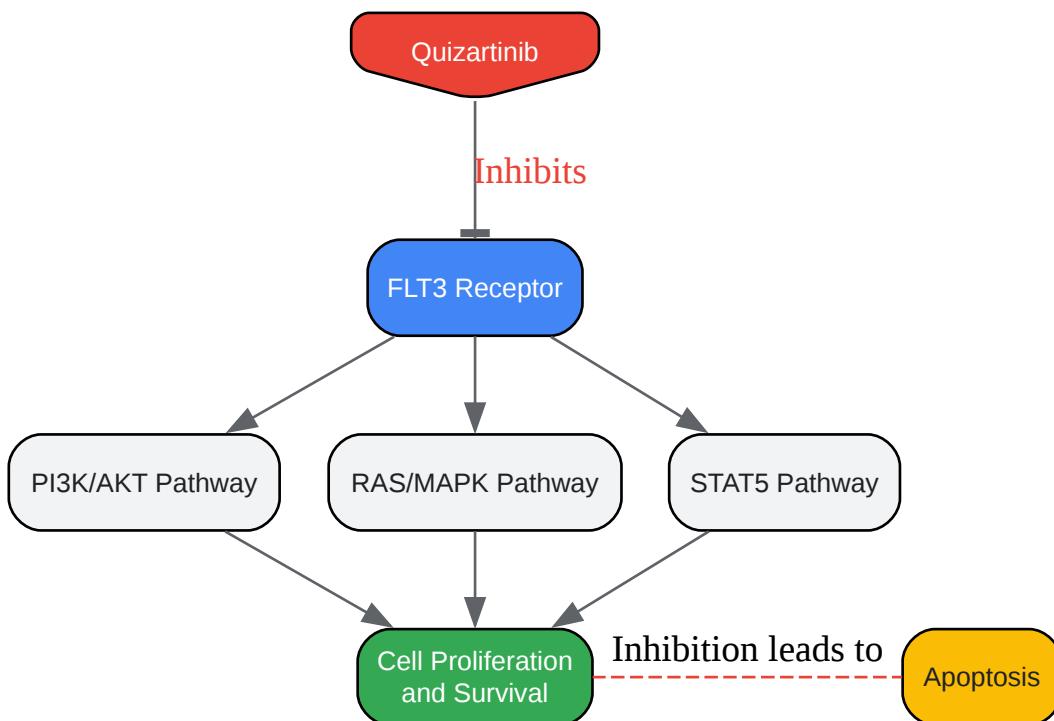
Procedure (Example for a final concentration of 10 nM in 1 mL of media):

- Prepare an intermediate dilution by adding 1 µL of the 10 mM stock solution to 999 µL of cell culture medium. This creates a 10 µM intermediate solution. Mix thoroughly by pipetting.[1]
- Add 1 µL of the 10 µM intermediate solution to 999 µL of cell culture medium containing cells. This will yield a final quizartinib concentration of 10 nM and a final DMSO concentration of 0.0001%. [1]
- Gently mix the contents of the well or tube.
- Note: This is an example dilution scheme. Adjust volumes to achieve the desired final concentration, ensuring the final DMSO concentration remains below cytotoxic levels (typically <0.5%).[1]

Visualizations

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Caption: Troubleshooting workflow for quizartinib solubility in DMSO.



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Caption: Simplified FLT3 signaling pathway inhibited by quizartinib.

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